

Application of Gentamicin C1 in Cell Culture for Contamination Control

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Compound of Interest

Compound Name: Gentamicin C1

Cat. No.: B029906

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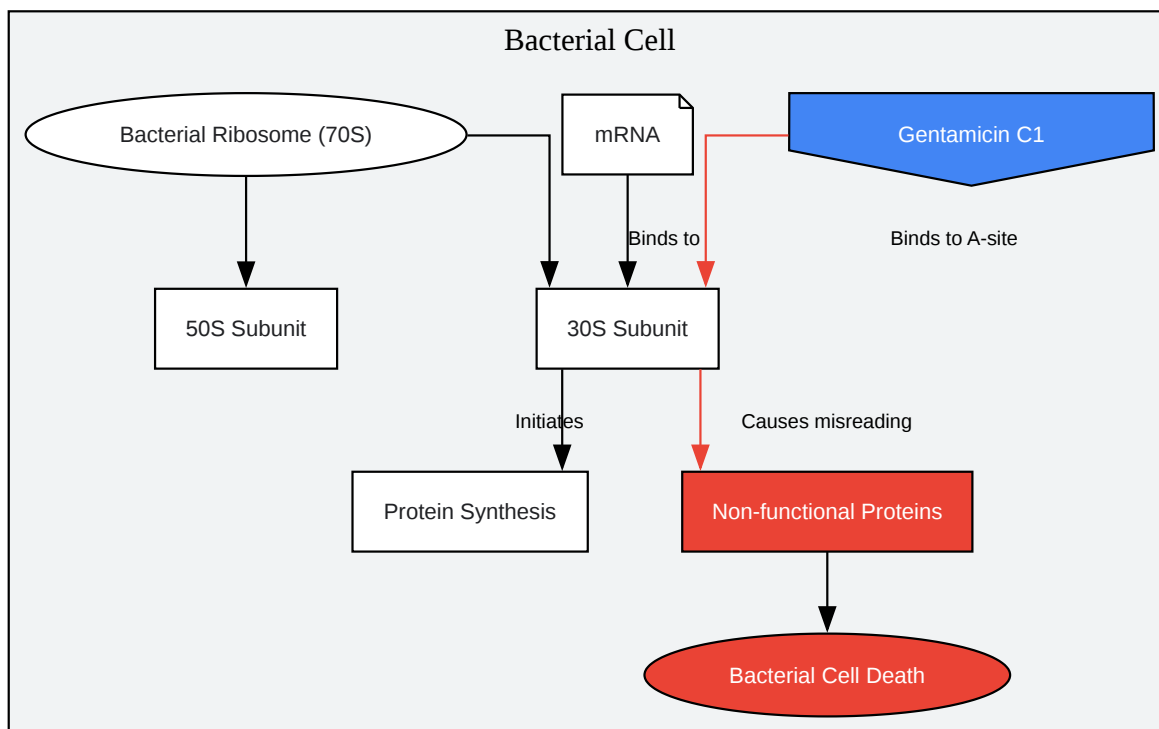
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

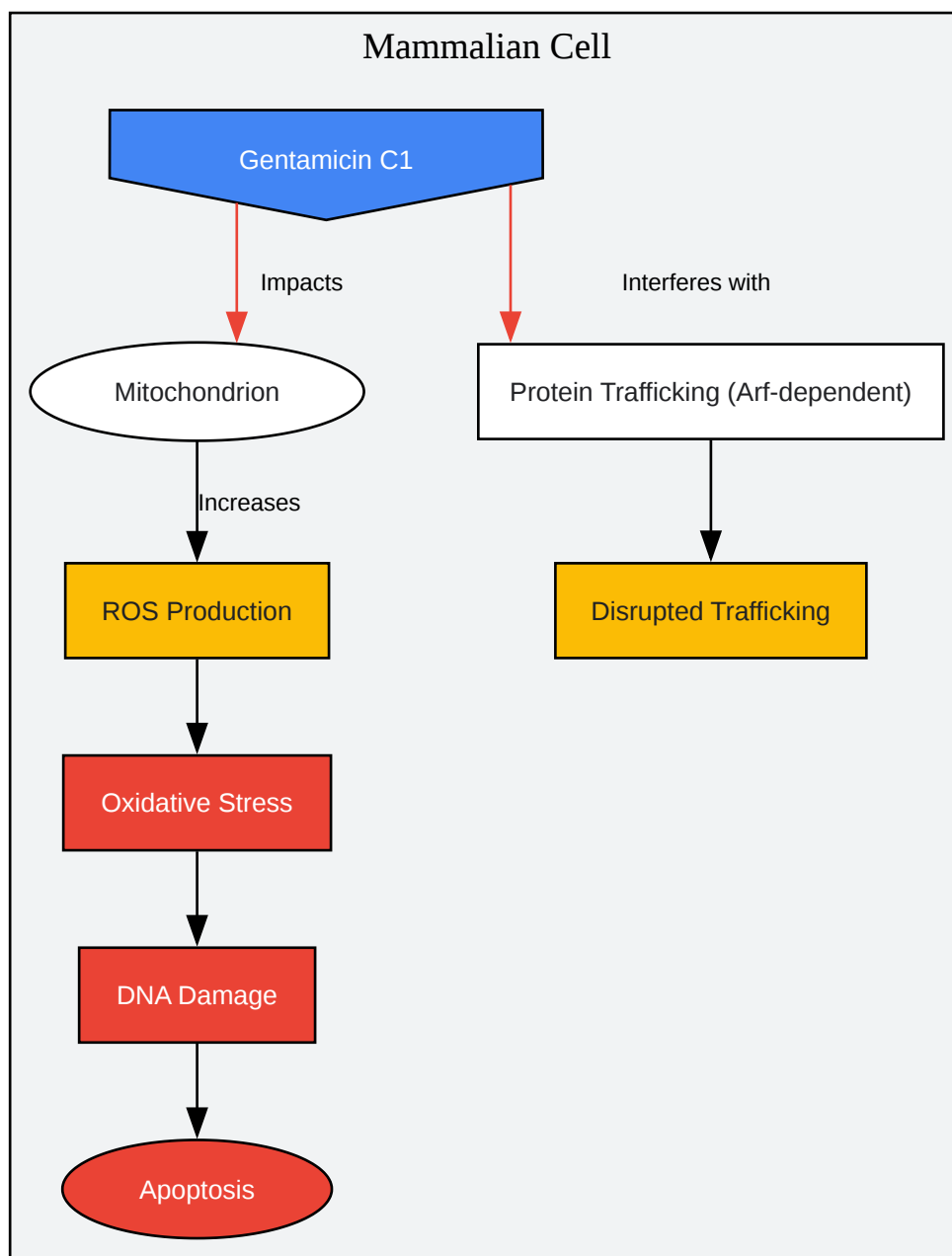
Introduction

Gentamicin, an aminoglycoside antibiotic complex produced by *Micromonospora purpurea*, is a widely used agent in cell culture to prevent and control microbial contamination.[1] The commercial preparation is a mixture of several related components, including **Gentamicin C1**, C1a, and C2.[1] **Gentamicin C1**, a significant component of this mixture, is a broad-spectrum antibiotic effective against a wide variety of Gram-positive and Gram-negative bacteria.[2][3][4] Its primary mechanism of action involves binding to the 30S subunit of the bacterial ribosome, which disrupts protein synthesis and ultimately leads to bacterial cell death. This document provides detailed application notes and protocols for the effective use of **Gentamicin C1** in cell culture for contamination control, with a focus on optimizing its application while minimizing potential cytotoxic effects on eukaryotic cells.

Mechanism of Action

Gentamicin C1 exerts its bactericidal effect by irreversibly binding to the A-site of the 16S rRNA within the 30S bacterial ribosomal subunit. This binding interferes with the proofreading process of protein synthesis, leading to the incorporation of incorrect amino acids and the production of non-functional or toxic proteins. This disruption of protein synthesis is a key factor in its potent antimicrobial activity.





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